

Technical Guide on 3-Dimethylaminooxalyl-4-acetylindole: Properties and Handling

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Compound of Interest

Compound Name: 3-Dimethylaminooxalyl-4-acetylindole

Cat. No.: B3180768

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Disclaimer: This document summarizes publicly available information regarding **3-Dimethylaminooxalyl-4-acetylindole**. Detailed experimental data on its solubility and stability are not readily available in published literature or technical data sheets. The information provided should be used for research purposes only.

Introduction

3-Dimethylaminooxalyl-4-acetylindole is a chemical intermediate primarily recognized for its role in the synthesis of psilocybin and psilocin, compounds of significant interest in neuroscience and pharmacology.^[1] As a precursor, its physicochemical properties, such as solubility and stability, are critical for optimizing synthetic routes and ensuring the purity of the final active pharmaceutical ingredient. However, specific quantitative data on these parameters are not widely published. This guide provides a compilation of the available information and general guidance for handling and storage.

Physicochemical Properties

A summary of the basic chemical and physical properties of **3-Dimethylaminooxalyl-4-acetylindole** is presented in Table 1. These data are compiled from various chemical supplier databases.

Table 1: Physicochemical Properties of **3-Dimethylaminooxalyl-4-acetylindole**

Property	Value	Source
CAS Number	30000-66-9	[2]
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₄	[2]
Molecular Weight	274.27 g/mol	[2]
Synonyms	2-(4-acetoxy-indol-3-yl)-N,N-dimethyl-2-oxo-acetamide	[2]
Appearance	Not specified (likely a solid)	-
Melting Point	Not available	[2]
Boiling Point	Not available	[2]
Density	Not available	[2]

Solubility

Quantitative solubility data for **3-Dimethylaminooxalyl-4-acetylindole** in various solvents are not publicly available. General handling instructions from suppliers suggest that for compounds with limited solubility data, further information should be requested directly.[3] For research purposes, it is recommended to perform solubility tests in a range of common laboratory solvents to determine suitable conditions for specific applications.

Stability and Storage

Specific stability studies on **3-Dimethylaminooxalyl-4-acetylindole** have not been found in the public domain. However, general storage guidelines for chemical compounds of this nature can be inferred from supplier recommendations. MedChemExpress provides general storage guidelines for their products, which can serve as a starting point for handling **3-Dimethylaminooxalyl-4-acetylindole**.[3]

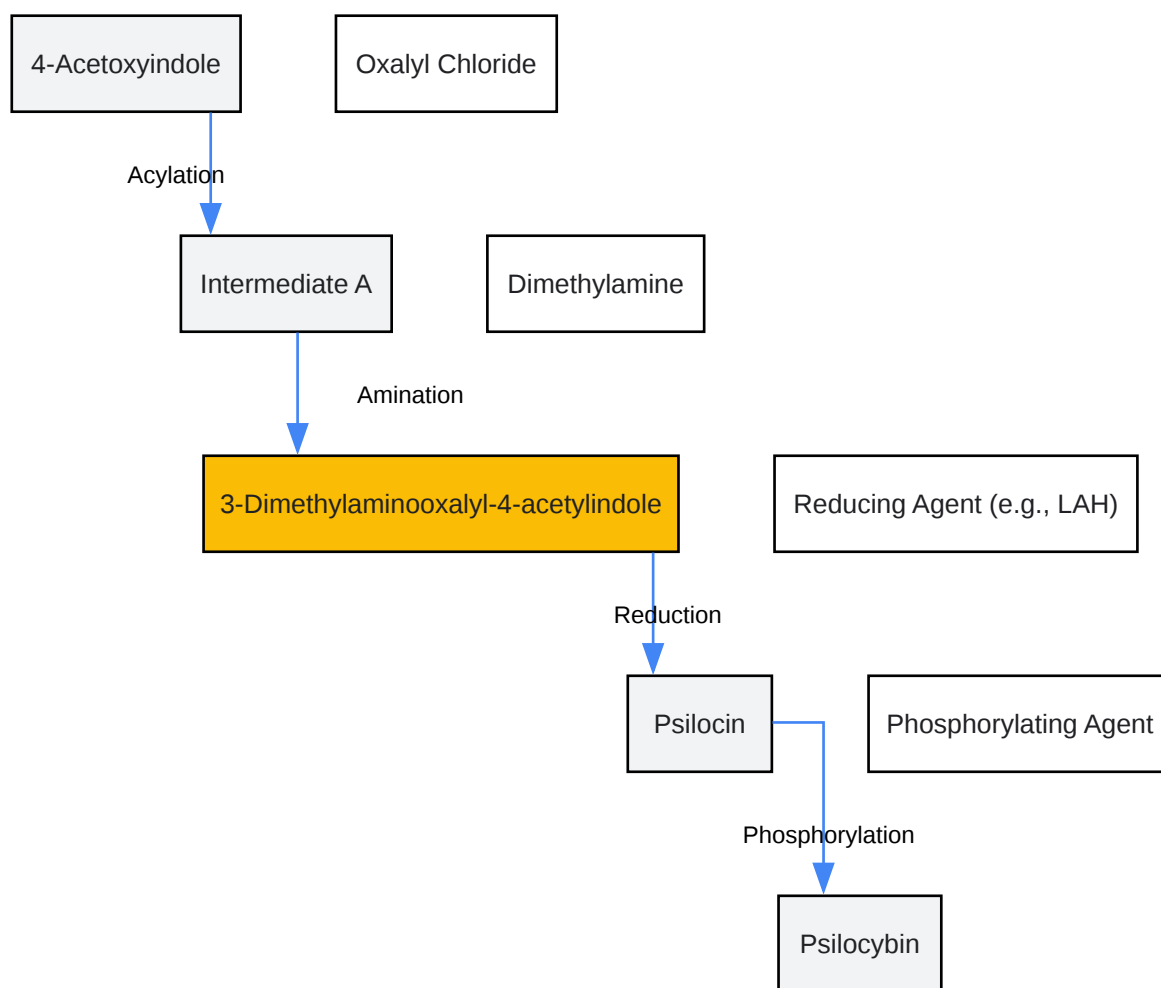
Table 2: General Storage Recommendations

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

It is crucial to avoid repeated freeze-thaw cycles of solutions.[3] Indole derivatives, particularly those with acetyl groups, may be susceptible to hydrolysis, and appropriate precautions should be taken to store the compound in a dry, inert atmosphere.

Role in Synthesis

3-Dimethylaminooxalyl-4-acetylindole is a key intermediate in certain synthetic pathways to psilocybin. The following diagram illustrates a logical workflow of its role in such a synthesis, starting from 4-acetoxyindole.



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Caption: Synthetic pathway from 4-Acetoxyindole to Psilocybin.

Experimental Protocols

Detailed, validated experimental protocols for determining the solubility and stability of **3-Dimethylaminooxalyl-4-acetylindole** are not available in the searched literature. Researchers should develop and validate their own methods based on standard analytical techniques such as High-Performance Liquid Chromatography (HPLC) for stability studies and saturation shake-flask methods for solubility determination.

Signaling Pathways and Experimental Workflows

As a synthetic intermediate, **3-Dimethylaminooxalyl-4-acetylindole** is not known to be involved in any biological signaling pathways. Consequently, no diagrams of such pathways

can be provided. Similarly, specific experimental workflows for the analysis of its solubility and stability are not documented in the available resources. The logical workflow for its role in synthesis is presented in Section 5.

Conclusion

While **3-Dimethylaminooxalyl-4-acetylindole** is a relevant compound in synthetic chemistry, particularly for the production of psychedelic tryptamines, there is a significant lack of publicly available data regarding its specific solubility and stability characteristics. The information provided in this guide is based on general knowledge of related compounds and supplier recommendations. For any application requiring precise knowledge of these parameters, it is imperative that researchers conduct their own experimental determinations.

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